

Navigating the Safe Disposal of AMG 925 (HCl): A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMG 925 (HCl)

Cat. No.: B2464784

[Get Quote](#)

For researchers and drug development professionals, ensuring the safe and compliant disposal of potent chemical compounds like **AMG 925 (HCl)** is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **AMG 925 (HCl)**, a potent dual inhibitor of FLT3 and CDK4, intended to build on the foundation of laboratory safety and chemical handling.

As no specific Safety Data Sheet (SDS) for **AMG 925 (HCl)** is publicly available, these procedures are based on general best practices for the disposal of hazardous, biologically active small molecules and consider the properties of its hydrochloride salt. It is imperative to always consult your institution's Environmental Health and Safety (EHS) department for specific regulations and guidance.

Key Chemical and Safety Data

A summary of the pertinent data for **AMG 925 (HCl)** is provided below. This information is crucial for understanding the compound's nature and for making informed decisions regarding its handling and disposal.

Property	Value	Source
Chemical Name	2-hydroxy-1-(2-((9-((1r,4r)-4-methylcyclohexyl)-9H-pyrido[4',3':4,5]pyrrolo[2,3-d]pyrimidin-2-yl)amino)-7,8-dihydro-1,6-naphthyridin-6(5H)-yl)ethan-1-one hydrochloride	[1]
Molecular Formula	C ₂₆ H ₃₀ ClN ₇ O ₂	[1]
Molecular Weight	508.02 g/mol	[1]
Form	Solid	[2]
Storage	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	[1]
Known Hazards	As a potent, biologically active compound, it should be treated as hazardous chemical waste. The hydrochloride salt indicates it is a corrosive substance.[2][3][4]	

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is in use.

- Engineering Controls: Always handle **AMG 925 (HCl)** within a certified chemical fume hood to avoid inhalation of any dust or aerosols.[3]
- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (such as nitrile), and safety glasses or goggles.[3]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3][4]

Step-by-Step Disposal Procedures

The proper disposal of **AMG 925 (HCl)** and materials contaminated with it is critical and must be handled as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.[2]

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect un-used or expired solid **AMG 925 (HCl)** in its original container if possible, or in a clearly labeled, sealed, and appropriate hazardous waste container.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a separate, sealed plastic bag or container clearly labeled as "Hazardous Chemical Waste" and listing the chemical name.
- Liquid Waste:
 - Organic Solutions: If **AMG 925 (HCl)** has been dissolved in an organic solvent (e.g., DMSO), collect this waste in a designated, sealed, and labeled container for halogenated or non-halogenated solvent waste, as appropriate.[5] It is best practice to segregate these waste streams.[2]
 - Aqueous Solutions: Collect all aqueous solutions containing **AMG 925 (HCl)** in a separate, sealed, and labeled hazardous waste container. Do not dispose of these solutions down the sanitary sewer.[2] Given its hydrochloride nature, these solutions will be acidic. Neutralization with a base like sodium bicarbonate may be a pre-treatment step required by your institution before collection, but always consult your EHS office first.[3]
- Sharps:
 - Any needles, syringes, or other sharps contaminated with **AMG 925 (HCl)** must be disposed of in a designated sharps container for hazardous chemical waste.[2]

2. Spill Management:

In the event of a spill, the immediate priority is to contain the material and ensure personnel safety.

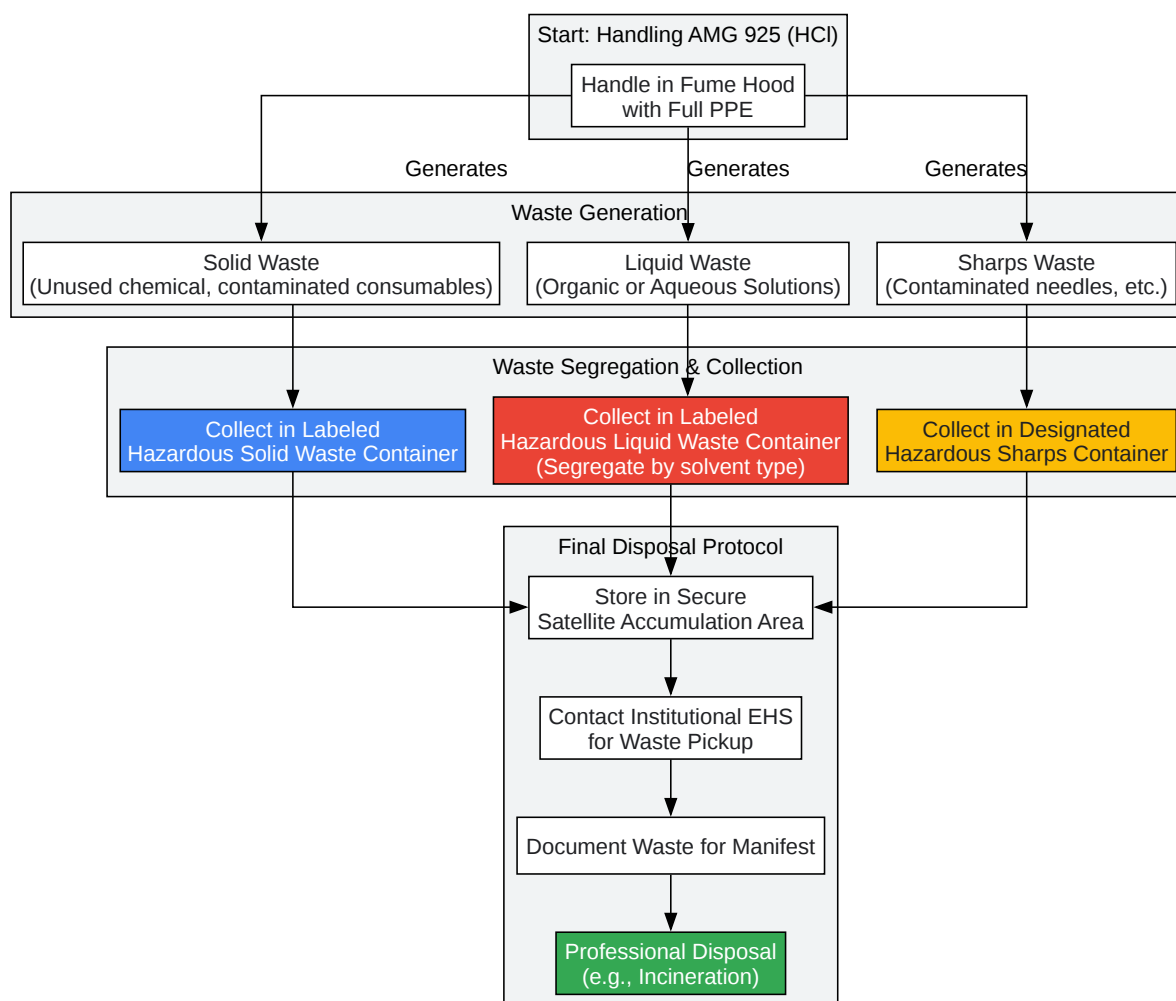
- Evacuate and Secure: Evacuate the immediate area to prevent exposure.[2]
- Small Spills (<1 L):
 - If you are trained and have the appropriate PPE, you can manage the cleanup.[3]
 - For liquid spills, absorb the material with an inert absorbent such as vermiculite or sand.[2]
 - For solid spills, carefully sweep or vacuum the material, avoiding the generation of dust.[2]
 - Place all contaminated cleanup materials into a sealed, appropriately labeled hazardous waste container.[2]
- Large Spills (>1 L):
 - Immediately contact your institution's EHS or emergency response team for assistance.[3]
- Decontamination:
 - After the bulk of the spill has been collected, decontaminate the area with a suitable solvent.

3. Waste Storage and Disposal:

- Storage: Store all hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. Ensure containers are kept closed except when adding waste and are stored away from incompatible materials.[2]
- Disposal: Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Follow their specific procedures for waste transfer and documentation.[2] Professional chemical waste management companies are often contracted for final disposal, which may involve methods like incineration.[6]

Experimental Workflow and Disposal Decision Pathway

The following diagram illustrates the logical flow for handling and disposing of **AMG 925 (HCl)** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. benchchem.com [benchchem.com]
- 3. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 4. jcichem.com [jcichem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- To cite this document: BenchChem. [Navigating the Safe Disposal of AMG 925 (HCl): A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2464784#amg-925-hcl-proper-disposal-procedures\]](https://www.benchchem.com/product/b2464784#amg-925-hcl-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com